

An In-depth Technical Guide to Sigamide (CAS 928789-96-2)

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Compound of Interest

Compound Name: *Sigamide*

Cat. No.: *B1255817*

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For Researchers, Scientists, and Chemical Synthesis Professionals

Disclaimer: The information provided in this document is based on publicly available data for the chemical compound associated with CAS number 928789-96-2. Initial searches did not yield any evidence of this compound being a drug candidate or having established biological activity. Therefore, this guide focuses on its chemical properties and applications in synthesis.

Executive Summary

This technical guide provides a comprehensive overview of the chemical compound identified by CAS number 928789-96-2, also known as **Sigamide**. The primary application of this compound is in the field of chemical synthesis, specifically as a reagent in the creation of chiral 1,2-diarylsubstituted aziridines. This document consolidates available data on its chemical and physical properties. No information regarding biological activity, mechanism of action in a biological context, or clinical trials was found for this compound.

Chemical and Physical Properties

The fundamental physicochemical properties of **Sigamide** are summarized below for easy reference and comparison.

Property	Value	Reference
CAS Number	928789-96-2	[1][2][3][4][5][6]
Alternate Names	S-N-(3,5-Di-tert-butylphenyl)-3-methyl-2-(N-formyl-N-methylamino)butanamide	[1][2]
Molecular Formula	C ₂₁ H ₃₄ N ₂ O ₂	[1][2][3]
Molecular Weight	346.51 g/mol	[1][2][4]
IUPAC Name	(2S)-N-(3,5-ditert-butylphenyl)-2-[formyl(methyl)amino]-3-methylbutanamide	[7]
Melting Point	180-186 °C	[2]
Boiling Point (Predicted)	486.1±45.0 °C	[2]
Density (Predicted)	1.008±0.06 g/cm ³	[2]
Form	Solid	
Assay	96%	
Optical Activity	[α] _D ²² -170°, c = 1 in chloroform	
Storage Temperature	2-8°C	

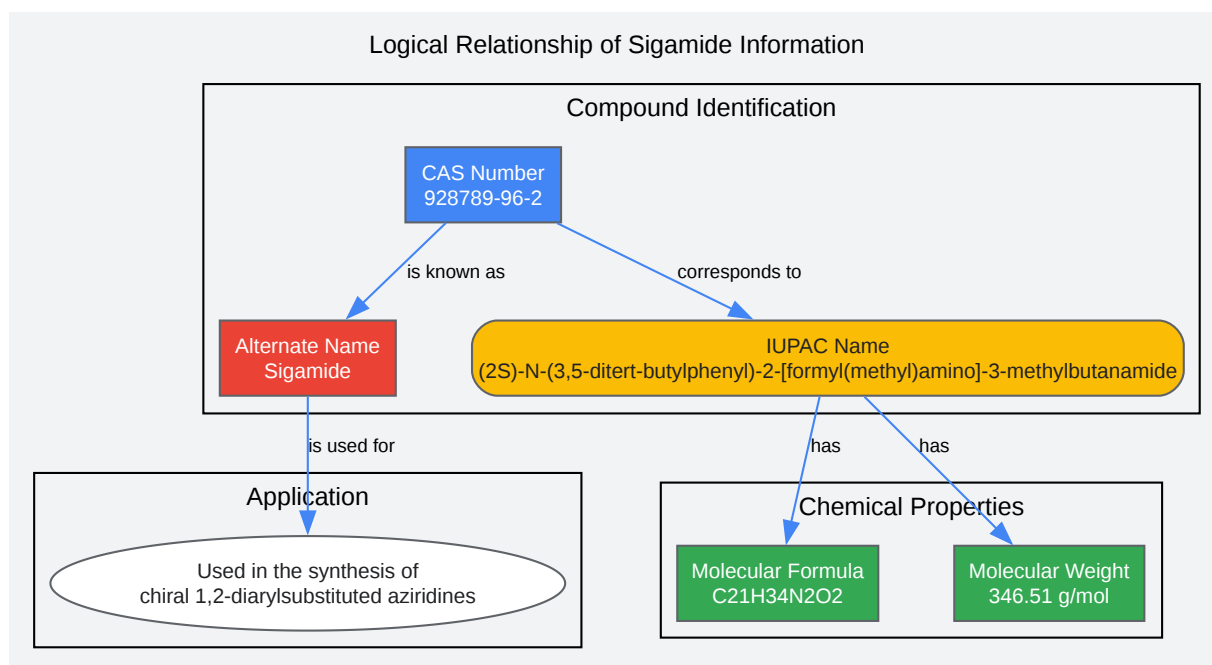
Synthesis and Application

Application in Chiral Synthesis

Sigamide is utilized in the synthesis of chiral 1,2-diarylsubstituted aziridines.[1][5] Aziridines are important three-membered heterocyclic compounds that serve as versatile building blocks in organic synthesis for the preparation of more complex nitrogen-containing molecules. The chirality of these molecules is crucial for their application in areas such as medicinal chemistry, where stereoisomers can have vastly different biological activities.

Logical Relationship of Identified Information

The following diagram illustrates the relationship between the identifying information for the compound and its primary application.



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Caption: Relationship between **Sigamide**'s identifiers and its synthetic application.

Experimental Protocols

Detailed experimental protocols for the synthesis of chiral 1,2-diarylsubstituted aziridines using **Sigamide** would be found in specialized organic chemistry literature. The available search results did not provide specific, step-by-step experimental methodologies. Researchers interested in utilizing **Sigamide** should consult peer-reviewed publications in the field of synthetic organic chemistry for detailed protocols.

Conclusion

The compound with CAS number 928789-96-2, known as **Sigamide**, is a chemical reagent with a defined role in synthetic organic chemistry. Its properties are well-documented in chemical databases. It is important to note the absence of any data suggesting that **Sigamide** is a therapeutic agent or has been investigated for biological activity. Therefore, its relevance is primarily for professionals in chemical synthesis and research.

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